

# Vat Brown 3 CAS number 131-92-0

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## Compound of Interest

Compound Name: *Vat-brown-3*

Cat. No.: *B1669111*

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An In-depth Technical Guide to Vat Brown 3 (CAS No. 131-92-0)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Vat Brown 3, with CAS Registry Number 131-92-0, is a synthetic anthraquinone-based vat dye. [1][2] This document provides a comprehensive technical overview of its chemical and physical properties, synthesis methodologies, applications, and safety data. While primarily utilized in the textile industry for its robust dyeing characteristics on cellulosic fibers, its properties are of interest to researchers in materials science and industrial chemistry. [3][4][5] All quantitative data are summarized in structured tables, and key processes are visualized using DOT language diagrams. It should be noted that while this guide is thorough, detailed spectral analyses (NMR, IR, Mass Spectrometry) and specific biological pathway interactions are not extensively available in public literature, reflecting its primary industrial application rather than a role in drug development.

## Chemical and Physical Properties

Vat Brown 3, also known as C.I. Vat Brown 3 and Indanthren Brown R, is a complex polycyclic aromatic compound. [6][7] Its chemical structure is based on an anthraquinone carbazole derivative. [8] It is characterized as an odorless, dark brown powder that is insoluble in water and ethanol. [3][6][7][9] It exhibits slight solubility in organic solvents like xylene, particularly when heated. [4][6][7][10] A notable characteristic is its color change in different chemical environments: it turns dark wine red in concentrated sulfuric acid, reddish-brown in an alkaline

solution of sodium hydrosulfite (its leuco form), and yellowish-brown in an acidic reducing solution.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Table 1: General and Chemical Properties of Vat Brown 3

Property	Value	Source(s)
CAS Number	131-92-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[12]</a>
C.I. Number	69015	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Molecular Formula	C <sub>42</sub> H <sub>23</sub> N <sub>3</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Weight	665.65 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Appearance	Odorless, brown to dark brown powder	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[13]</a>
InChI Key	AAKMSGQPNUGLAZ-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[11]</a>

Table 2: Physical and Predicted Properties of Vat Brown 3

Property	Value	Source(s)
Melting Point	180°C (356°F) (decomposes)	<a href="#">[3]</a> <a href="#">[11]</a>
Boiling Point	685.54°C (rough estimate)	<a href="#">[11]</a> <a href="#">[14]</a>
Density	1.537 g/cm <sup>3</sup> (estimate)	<a href="#">[11]</a> <a href="#">[14]</a>
Water Solubility	Insoluble (8.337 mg/L at 20°C)	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[14]</a>
pKa	11.26 ± 0.20 (Predicted)	<a href="#">[14]</a>
LogP	7.52250	<a href="#">[11]</a>

## Synthesis Methodologies

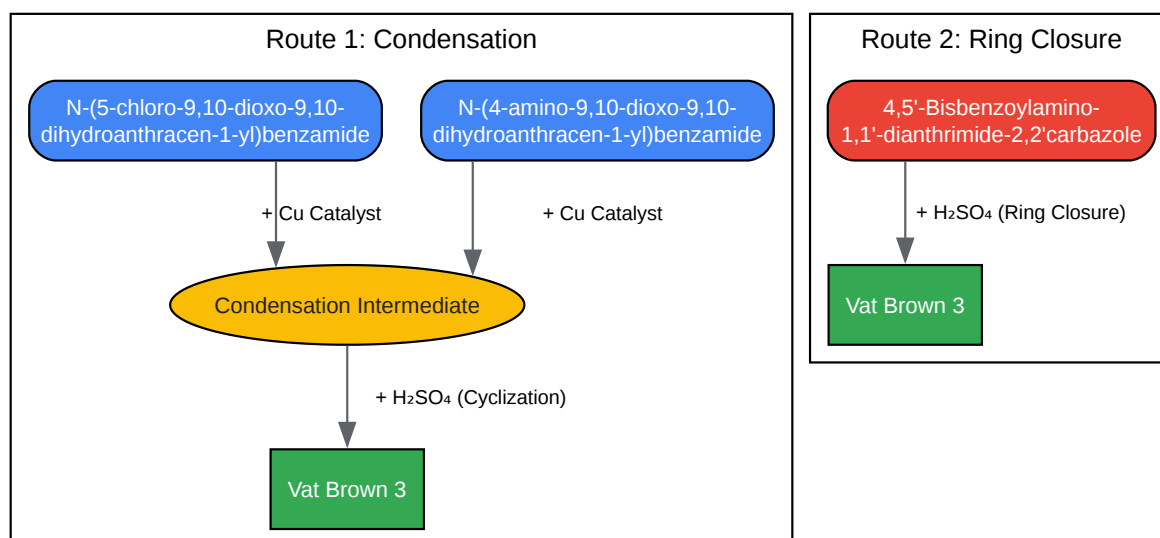
The synthesis of Vat Brown 3 is a multi-step process involving condensation and cyclization reactions. The literature describes two primary manufacturing routes.

**Route 1: Condensation and Cyclization** This common method involves the condensation of N-(5-chloro-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide with N-(4-amino-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide.[1][3][7] The reaction is typically carried out in the presence of a copper catalyst.[1][3][7] The resulting intermediate is then cyclized using concentrated sulfuric acid to yield the final Vat Brown 3 molecule.[1][3][7]

**Route 2: Ring Closure** An alternative synthesis involves the ring closure of 4,5'-Bisbenzoylamino-1,1'-dianthrimide-2,2'carbazole. This intramolecular reaction is also achieved by treatment with concentrated sulfuric acid.[3][7][14]

A patent (CN104448889A) details a specific preparation method that involves:

- Synthesizing 1-benzoylamino-4-bromo anthraquinone from 1-aminoanthraquinone.
- Acylating 1,5-diamino-anthraquinone to form a mono-acylate.
- Condensing the two intermediates in a nitrobenzene solvent to produce an imine.
- Performing a ring-closure reaction in concentrated sulfuric acid, followed by oxidation with sodium chlorate to purify the final product.[8]



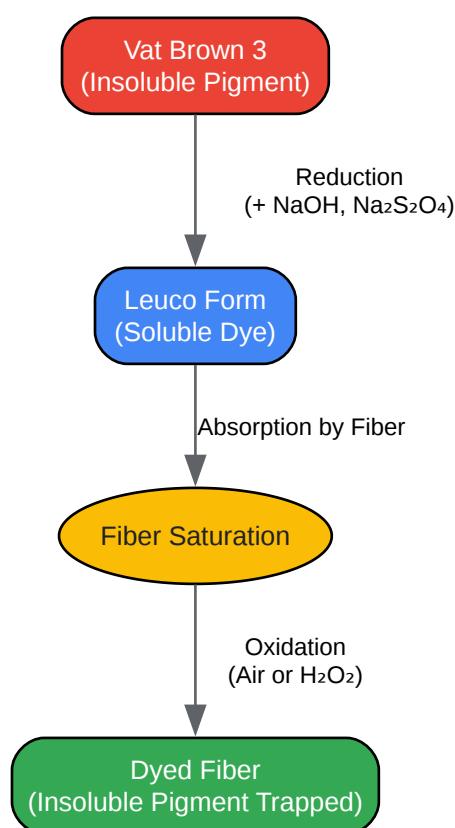
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**Caption:** Synthesis pathways for Vat Brown 3.

## Mechanism of Action as a Vat Dye

Vat Brown 3 functions as a vat dye, a class of water-insoluble dyes applied to cellulosic fibers like cotton in a soluble, reduced "leuco" form. The process is a reduction-oxidation cycle.

- **Vatting (Reduction):** The insoluble Vat Brown 3 powder is reduced in a heated alkaline bath, typically using sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ ). This chemical reaction converts the carbonyl groups of the dye into hydroxyl groups, rendering the molecule water-soluble. The resulting solution is known as the leuco form, which is reddish-brown for Vat Brown 3.[\[4\]](#)[\[6\]](#)[\[15\]](#)
- **Absorption:** The cellulosic fiber (e.g., cotton) is immersed in the leuco dye solution. The soluble leuco form has a high affinity for the fiber and penetrates its structure.[\[3\]](#)[\[15\]](#)
- **Oxidation:** After absorption, the fiber is removed from the bath and exposed to air or an oxidizing agent (e.g., hydrogen peroxide). This oxidizes the leuco dye back to its original insoluble pigment form, trapping it firmly within the fiber matrix. This final step develops the characteristic brown color and ensures high fastness properties.



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**Caption:** The vat dyeing process workflow.

## Experimental Protocols & Applications

Vat Brown 3 is primarily used for dyeing cotton, viscose, wool, and their blends.<sup>[3][5][15]</sup> It is also suitable for various printing techniques, including direct, resist, and discharge printing.<sup>[1][3][6]</sup> When processed into an organic pigment, it is used in industrial paints and for coloring plastics due to its excellent light resistance and heat stability.<sup>[3][4][6]</sup>

### Representative Dyeing Protocol (Jig Dyeing)

This protocol is a synthesized representation of methods described in the literature.

- **Bath Preparation:** Prepare a dyebath with the required amount of water. Add a dispersing agent and the Vat Brown 3 powder.
- **Vatting:** Heat the bath. Add sodium hydroxide (NaOH) and the reducing agent, sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ ). The optimal reduction temperature should not exceed 50°C.<sup>[3][15]</sup>
- **Reduction Time:** Allow 10-15 minutes for the complete conversion of the pigment to its soluble leuco form.<sup>[15]</sup>
- **Dyeing:** Immerse the cotton material in the leuco dye bath. The leuco form exhibits good affinity and levelness on cotton fibers.<sup>[3][15]</sup> For viscose fibers, the temperature may need to be raised slightly.<sup>[3][15]</sup> For polyester/cotton blends, a thermosol process may be required.<sup>[3][4]</sup>
- **Oxidation:** After dyeing, the material is rinsed and treated with an oxidizing agent or exposed to air to convert the dye back to its insoluble form.
- **Soaping:** The dyed material is washed with soap at a high temperature to remove any loose surface dye and to stabilize the final shade.

Table 3: Fastness Properties of Vat Brown 3

Fastness Test	Rating (ISO/AATCC Standards)	Source(s)
Light (Xenon Test)	6-7 to 7-8 (depending on depth)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Washing / Soping	4 to 5	<a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[15]</a>
Rubbing (Dry)	4 to 5	<a href="#">[12]</a> <a href="#">[15]</a>
Rubbing (Wet)	3 to 4	<a href="#">[12]</a>
Perspiration	4 to 5	<a href="#">[12]</a> <a href="#">[15]</a>
Ironing	4 to 5	<a href="#">[1]</a> <a href="#">[15]</a>
Chlorine Bleach	4 to 5	<a href="#">[1]</a> <a href="#">[15]</a>
Oxygen Bleach	4 to 5	<a href="#">[1]</a> <a href="#">[15]</a>

A significant drawback of Vat Brown 3 is that it is a light-brittle dye, meaning fabrics dyed with it can experience fiber damage and reduced tensile strength upon prolonged exposure to sunlight.[\[1\]](#)[\[3\]](#)[\[6\]](#)

## Safety and Toxicology

Vat Brown 3 is considered stable under normal conditions but is incompatible with strong oxidizing and reducing agents.[\[3\]](#)[\[7\]](#)[\[9\]](#)[\[14\]](#) As a powder, it can cause irritation to the eyes, skin, and respiratory tract.[\[13\]](#) Ingestion is harmful and may lead to gastrointestinal discomfort.[\[13\]](#)

Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.[\[13\]](#)
- Minimize dust generation.[\[13\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator.[\[13\]](#)
- Store in a cool, dry place in tightly sealed containers.[\[15\]](#)

Table 4: Toxicological Data for Vat Brown 3

Test Type	Route of Exposure	Species	Dose / Duration	Source(s)
LD50	Oral	Rat	>6 g/kg	[11]
LD50	Intraperitoneal	Rat	1410 mg/kg	[11]

Mutagenicity data has been reported, but the compound is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[13]

## Conclusion

Vat Brown 3 (CAS 131-92-0) is a well-characterized industrial vat dye with significant applications in the textile and pigment industries. Its strengths lie in its excellent fastness properties, making it suitable for durable goods. However, its potential to cause photo-degradation of cellulosic fibers is a notable limitation. For researchers, its synthesis involves classic organic reactions of condensation and cyclization. While extensive data on its industrial application exists, there is a clear lack of information regarding its interaction with biological systems, and as such, it is not a candidate for drug development based on current knowledge. Further research could focus on quantifying its spectral properties and exploring modifications to mitigate its photo-brittling effects.

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